

# 4-Bromo-3-(trifluoromethyl)quinoline molecular structure and IUPAC name

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## Compound of Interest

Compound Name:	4-Bromo-3-(trifluoromethyl)quinoline
Cat. No.:	B1278517

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## An In-depth Technical Guide to 4-Bromo-3-(trifluoromethyl)quinoline

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **4-Bromo-3-(trifluoromethyl)quinoline**, a key intermediate in the development of pharmaceuticals and agrochemicals. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Molecular Structure and Identification

**4-Bromo-3-(trifluoromethyl)quinoline** is a halogenated quinoline derivative with the chemical formula  $C_{10}H_5BrF_3N$ . Its structure features a quinoline core substituted with a bromine atom at the 4-position and a trifluoromethyl group at the 3-position.

IUPAC Name: **4-Bromo-3-(trifluoromethyl)quinoline**

CAS Number: 590371-97-4

Molecular Formula:  $C_{10}H_5BrF_3N$

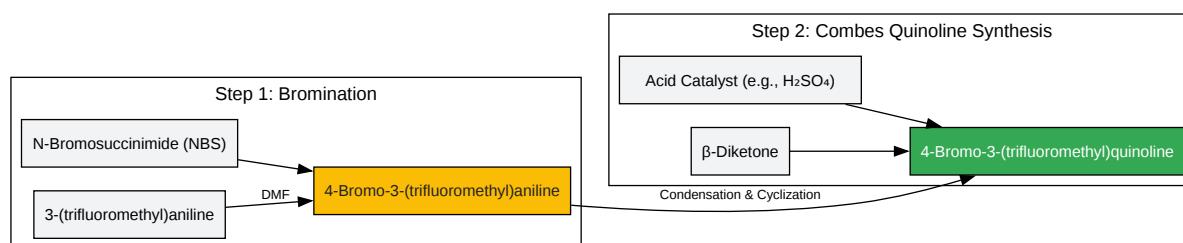
The presence of the bromine atom and the trifluoromethyl group significantly influences the electronic properties and reactivity of the quinoline ring system, making it a versatile building

block in organic synthesis.

## Molecular Visualization

The two-dimensional chemical structure of **4-Bromo-3-(trifluoromethyl)quinoline** is depicted below. This visualization was generated using the SMILES notation:

C1=CC=C2C(C(=C(C=N2)Br)C(F)(F)F)=C1.



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